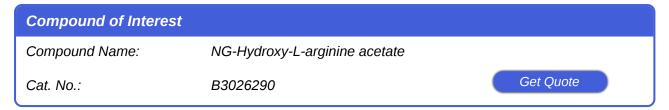


Application Note: Quantification of N-hydroxy-Larginine (NOHA) in Biological Samples

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

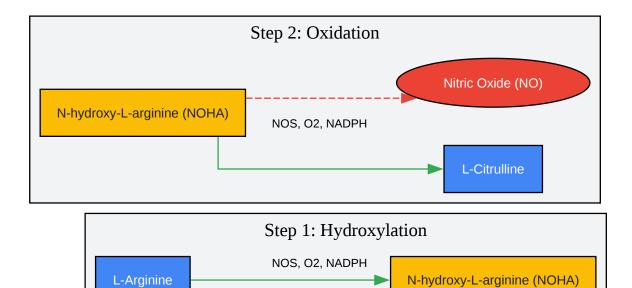
Introduction

N-hydroxy-L-arginine (NOHA) is a critical intermediate in the biosynthesis of nitric oxide (NO) from L-arginine, a reaction catalyzed by nitric oxide synthases (NOS).[1][2][3][4] The production of NO is a vital signaling pathway involved in numerous physiological processes, including vasodilation, neurotransmission, and immune responses.[1][2][3] Given its role as a direct precursor to NO, the accurate quantification of NOHA in biological matrices such as plasma and urine can provide valuable insights into NOS activity and the overall state of the L-arginine/NO pathway. Dysregulation of this pathway is implicated in various cardiovascular and inflammatory diseases. This document provides detailed protocols for the quantification of NOHA in plasma and urine using High-Performance Liquid Chromatography (HPLC) with fluorescence detection and a representative Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method.

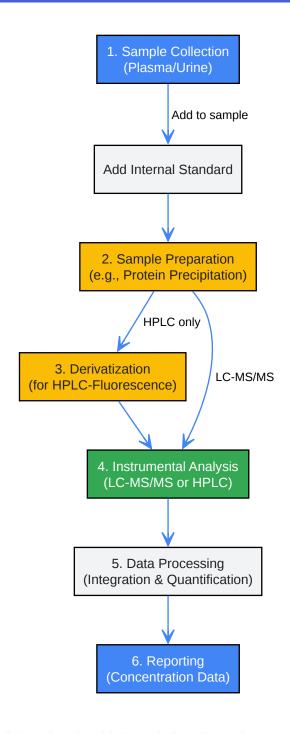
Biochemical Pathway: Nitric Oxide Synthesis

NOHA is produced in a two-step enzymatic process from L-arginine by the NOS enzyme family (nNOS, eNOS, iNOS). In the first step, L-arginine is hydroxylated to form NOHA. Subsequently, NOHA is oxidized by NOS to produce nitric oxide and L-citrulline.[1][2][3] This pathway requires cofactors such as NADPH and tetrahydrobiopterin (BH4).[4]









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- To cite this document: BenchChem. [Application Note: Quantification of N-hydroxy-L-arginine (NOHA) in Biological Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026290#quantification-of-noha-in-biological-samples-like-plasma-and-urine]

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